

Essential Disposal Procedures for zr17-2

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Compound of Interest

Compound Name: zr17-2

Cat. No.: B11827293

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The proper disposal of **zr17-2**, a novel modulator of the cold-inducible RNA-binding protein (CIRBP), is crucial for maintaining laboratory safety and environmental integrity.^{[1][2]} As a specific Safety Data Sheet (SDS) with detailed disposal instructions is not readily available for this research compound, **zr17-2** and all contaminated materials must be treated as hazardous chemical waste. Researchers and laboratory personnel should adhere to their institution's hazardous waste management guidelines and consult with their Environmental Health and Safety (EHS) department for specific requirements.

Immediate Safety and Logistical Information

Before handling or disposing of **zr17-2**, it is essential to be aware of its known properties and to take appropriate safety precautions. While **zr17-2** is shipped as a non-hazardous chemical under ambient temperature, its full toxicological properties have not been thoroughly investigated.^[1] Therefore, standard laboratory safety protocols for handling chemical compounds of unknown toxicity should be strictly followed.

Personal Protective Equipment (PPE):

- **Eye Protection:** Wear chemical safety goggles.
- **Hand Protection:** Use appropriate chemical-resistant gloves (e.g., nitrile gloves). Gloves must be inspected prior to use and disposed of properly after handling the compound.
- **Body Protection:** A lab coat is required.

Handling and Storage:

- Handle **zr17-2** in a well-ventilated area, preferably within a chemical fume hood.
- For short-term storage, keep the compound in a dry, dark place at 0-4°C.[1]
- For long-term storage, maintain at -20°C.[1]

Quantitative Data Presentation

The following table summarizes the key chemical properties of **zr17-2** Hydrochloride.

Property	Value
Chemical Name	2-((2-Amino-9-(2-(diethylamino)ethyl)-9H-purin-6-yl)thio)acetic acid hydrochloride[1]
Molecular Formula	C13H21ClN6O2S[1]
Molecular Weight	360.86 g/mol [1]
CAS Number	1263893-98-6 (HCl)[1]
Appearance	Not specified (typically a solid)
Solubility	Soluble in DMSO[2]
Storage Temperature	Short-term: 0-4°C; Long-term: -20°C[1]

Step-by-Step Disposal Protocol

The disposal of **zr17-2** must be managed as hazardous chemical waste. The following operational plan provides a step-by-step guide for its proper disposal.

Step 1: Waste Identification and Classification

- All materials that have come into contact with **zr17-2** are to be considered hazardous waste. This includes:
 - Unused or expired pure **zr17-2**.
 - Stock solutions and dilutions.

- Spent cell culture media containing **zr17-2**.
- Contaminated labware (e.g., pipette tips, centrifuge tubes, vials, flasks).
- Contaminated PPE (e.g., gloves).
- Materials used for spill cleanup.

Step 2: Waste Segregation

- Properly segregate the waste streams to ensure safe handling and disposal.
 - Solid Waste: Collect contaminated items such as pipette tips, tubes, and gloves in a designated, durable, leak-proof container lined with a heavy-duty plastic bag.
 - Liquid Waste: Collect unused stock solutions, dilutions, and other aqueous waste containing **zr17-2** in a separate, compatible, and sealable hazardous waste container. Do not mix with other incompatible waste streams.

Step 3: Waste Containment and Labeling

- Containers: Use containers that are compatible with the chemical nature of the waste and are in good condition. Ensure containers are properly sealed to prevent leaks or spills.^[2]
- Labeling: As soon as waste accumulation begins, label the container clearly. The label must include:
 - The words "Hazardous Waste."
 - The full chemical name: "**zr17-2** (2-((2-Amino-9-(2-(diethylamino)ethyl)-9H-purin-6-yl)thio)acetic acid hydrochloride)" and any solvents present (e.g., DMSO, ethanol, water). Avoid abbreviations.
 - The approximate concentration or percentage of each component.
 - The date when waste was first added to the container.
 - The name and contact information of the principal investigator or laboratory supervisor.

Step 4: Storage in a Satellite Accumulation Area (SAA)

- Store the labeled waste containers in a designated SAA within the laboratory, near the point of generation.
- The SAA must be under the control of the laboratory personnel.
- Ensure that the containers are kept closed at all times, except when adding waste.[\[2\]](#)
- Store incompatible waste types separately to prevent dangerous reactions.

Step 5: Arrange for Professional Disposal

- Once a waste container is full, or if you are generating waste infrequently, contact your institution's Environmental Health and Safety (EHS) department to schedule a waste pickup.
- Do not dispose of **zr17-2** waste down the sanitary sewer or in the regular trash.
- Follow all institutional procedures for waste collection and hand-off.

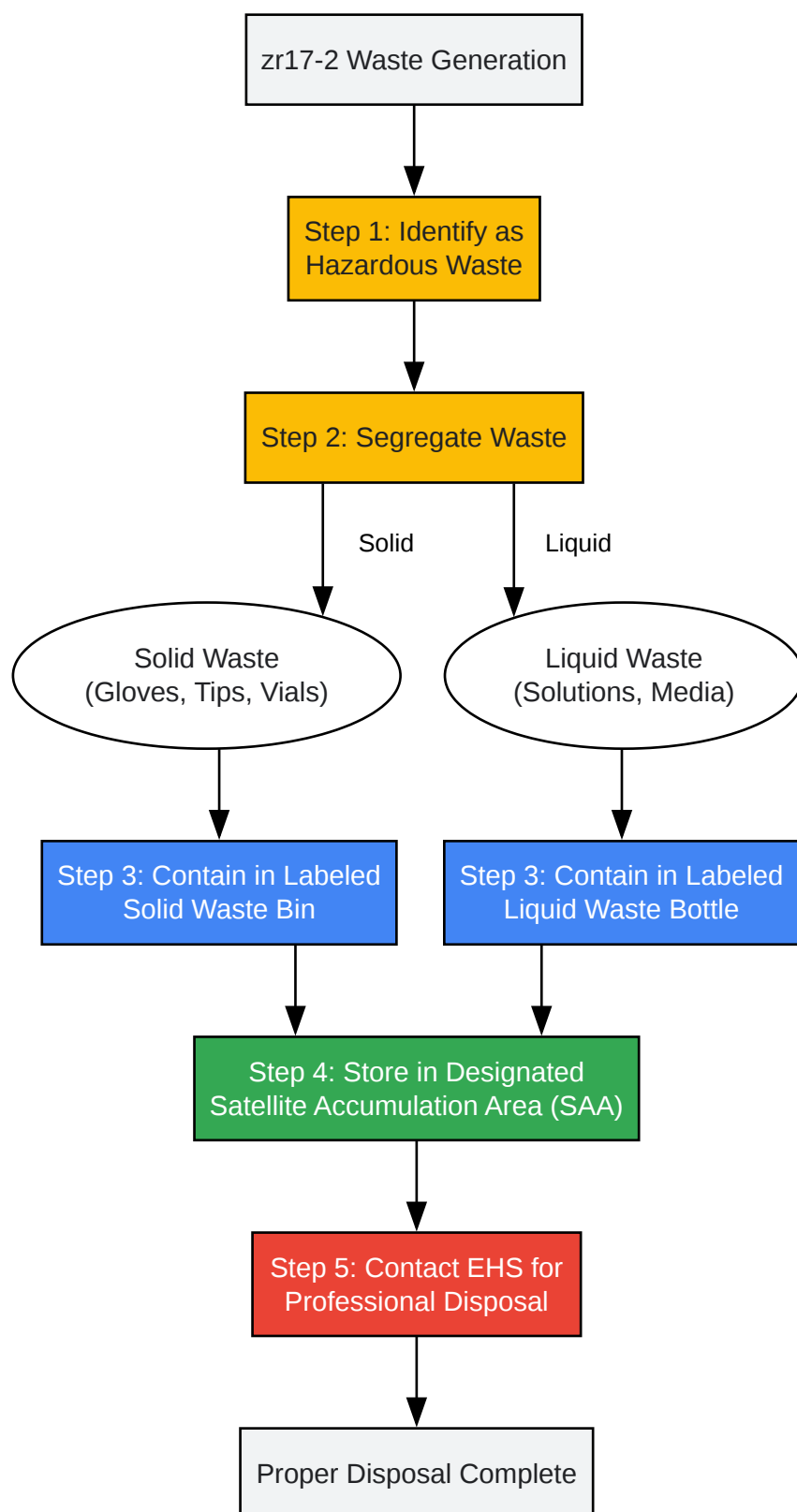
Experimental Protocols: Waste Management Workflow

The following table outlines a typical experimental workflow involving **zr17-2** and the corresponding waste management steps.

Experimental Step	Generated Waste	Disposal Procedure
Preparation of Stock Solution	Weighing paper/boats, contaminated spatula, empty vials	Dispose of as solid hazardous waste in a labeled container.
Cell Culture Treatment	Contaminated pipette tips, serological pipettes, culture plates/flasks	Dispose of all plasticware in the solid hazardous waste container. Aspirate spent media containing zr17-2 and manage as liquid chemical waste.
Post-Experiment Cleanup	Contaminated bench paper, gloves, and other consumables	Collect all items in the designated solid hazardous waste container.

Mandatory Visualization: Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **zr17-2**.



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Caption: Logical workflow for the safe disposal of **zr17-2** waste.

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References

- 1. How to Safely Dispose of Laboratory Waste? | Stericycle UK [stericycle.co.uk]
- 2. vumc.org [vumc.org]
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